

What is ABC99 compound?

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Compound of Interest

Compound Name: ABC99

Cat. No.: B1192063

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An In-Depth Technical Guide to the NOTUM Inhibitor **ABC99**

Introduction

ABC99 is a potent, selective, and irreversible inhibitor of the enzyme NOTUM, a negative regulator of Wnt signaling.^{[1][2]} As a member of the N-hydroxyhydantoin (NHH) carbamate class, **ABC99** was developed using Activity-Based Protein Profiling (ABPP) to identify selective inhibitors of serine hydrolases.^{[1][2]} NOTUM functions by removing a critical palmitoleoyl group from Wnt proteins, which is essential for their activity.^{[1][2]} By inhibiting NOTUM, **ABC99** effectively preserves the active, lipid-modified state of Wnt proteins, thereby enhancing Wnt signaling.^{[1][3][4]} This mechanism of action gives **ABC99** significant potential as a research tool and a therapeutic lead for degenerative diseases and enhancing tissue regeneration.^{[1][5]} For instance, it has been shown to enhance the regenerative capacity of aged intestinal stem cells in mice.^{[2][5]}

Compound Profile

Property	Value
Compound Name	ABC99
Chemical Name	7-(4-chlorobenzyl)-1,3-dioxohexahydroimidazo[1,5-a]pyrazin-2(3H)-yl 2,3-dihydro-4H-benzo[b][3][4]oxazine-4-carboxylate[3][6]
CAS Number	2331255-53-7[3][6]
Molecular Formula	C ₂₂ H ₂₁ ClN ₄ O ₅ [3][6]
Molecular Weight	456.9 g/mol [3][6]
Class	N-hydroxyhydantoin (NHH) carbamate[1][3][4][6]
Target	NOTUM (Wnt-deacylating enzyme)[1][3][4]
Mechanism	Irreversible inhibitor[1][2]

Quantitative Biological Data

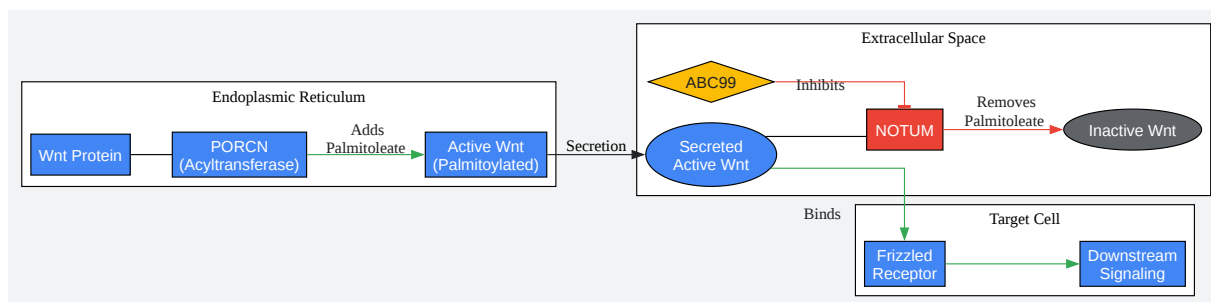
The following table summarizes the key in vitro potency and efficacy data for **ABC99**.

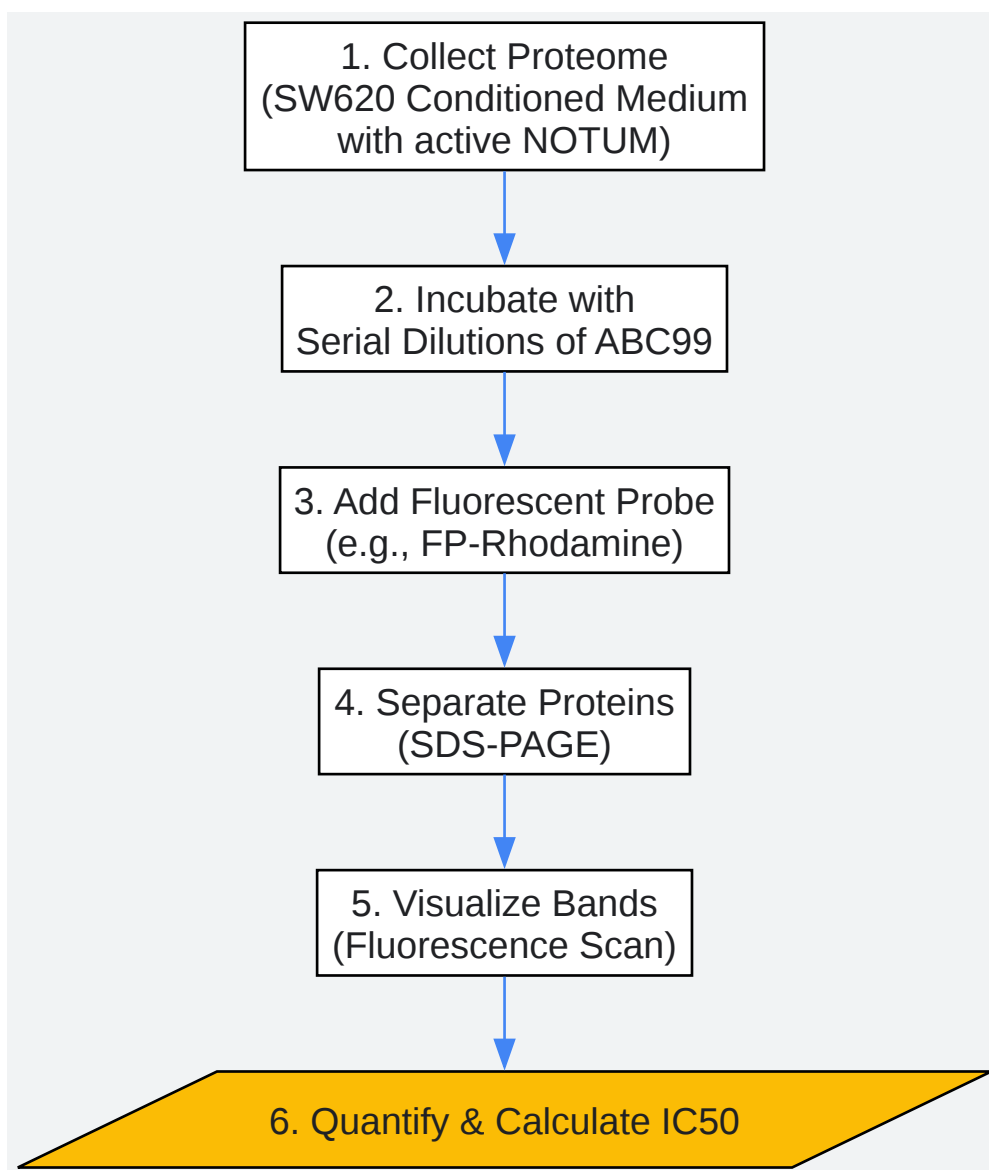
Parameter	Value	Assay Type	Notes
IC ₅₀ vs. NOTUM	13 nM	Competitive Activity-Based Protein Profiling (ABPP)	Measures the concentration of ABC99 required to inhibit 50% of NOTUM activity.[1][3][4]
EC ₅₀ for Wnt3A Signaling Preservation	89 nM	Cell-Based Wnt Reporter Assay	Measures the concentration of ABC99 required to preserve 50% of Wnt3A signaling in the presence of NOTUM. [3][6]

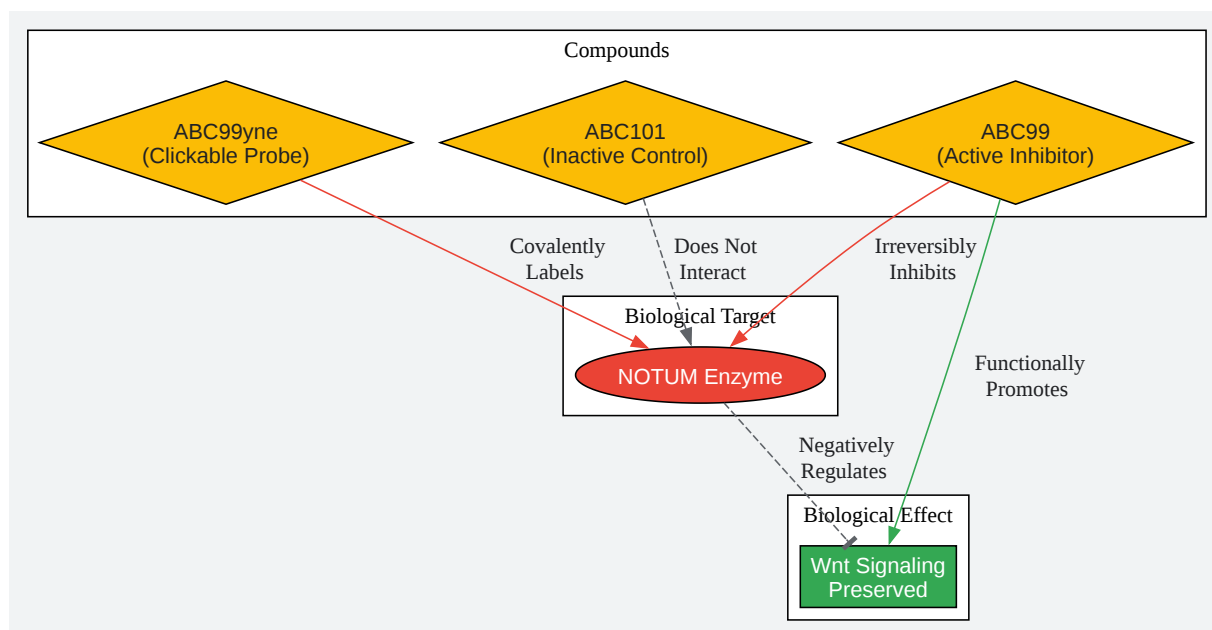
Mechanism of Action: Wnt Signaling Regulation

Wnt proteins are secreted glycoproteins that are essential for numerous developmental and homeostatic processes.[1] Their signaling capacity requires post-translational modification, specifically the addition of a palmitoleoyl group to a conserved serine residue by the enzyme Porcupine (PORCN) in the endoplasmic reticulum.[2] This lipid modification is critical for Wnt binding to its Frizzled (FZD) receptors.

The enzyme NOTUM acts as an extracellular antagonist by cleaving this palmitoleoyl group, rendering Wnt proteins inactive. **ABC99** irreversibly binds to the active site of NOTUM, blocking its deacylating activity. This action preserves the lipidated, active form of Wnt, allowing it to bind to its receptor complex (FZD and LRP5/6) and initiate downstream signaling.







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